

Physical and chemical properties of (Rac)-Epoxiconazole fungicide

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Compound of Interest

Compound Name: (Rac)-Epoxiconazole

Cat. No.: B7943502

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **(Rac)-Epoxiconazole**, a broad-spectrum systemic fungicide. The information is presented to support research, development, and quality control activities involving this compound.

Chemical Identity

(Rac)-Epoxiconazole is a triazole fungicide recognized for its efficacy against a wide range of fungal pathogens in various crops.[1] It is a racemic mixture, meaning it contains equal amounts of two enantiomers.[2]

- IUPAC Name: (2RS,3SR)-1-[3-(2-chlorophenyl)-2,3-epoxy-2-(4-fluorophenyl)propyl]-1H-1,2,4-triazole[3][4]
- CAS Number: 135319-73-2, 133855-98-8, 106325-08-0[3][5][6][7]
- Molecular Formula: C₁₇H₁₃ClFN₃O[3][8]
- Molecular Weight: 329.76 g/mol [3][8]
- Appearance: White to light brown powder or colorless crystals.[2][8]

Quantitative Physicochemical Data

The following table summarizes the key physical and chemical properties of **(Rac)-Epoxiconazole**, with values collated from various sources. Discrepancies in reported values may be attributed to different experimental conditions and purities of the tested samples.

Property	Value	Temperature (°C)	pH
Melting Point	125 - 137 °C[3][8][9][10]	N/A	N/A
Boiling Point	Decomposes at 310 °C; 463.1 °C[11][12][13]	N/A	N/A
Water Solubility	6.63 - 8.42 mg/L[2][3][11][14]	20	7
Vapor Pressure	<0.01 mPa to 3.5 x 10 ⁻⁴ mPa[2][10][11]	20	N/A
LogP (Octanol-Water Partition Coefficient)	3.3 - 3.44[2][10][11][15]	20	7
Density	1.374 - 1.4 g/cm ³ [3][12][16]	25	N/A
pKa (Dissociation Constant)	Not applicable (no dissociation)[11]	25	N/A

Experimental Protocols

Detailed experimental protocols for determining the physicochemical properties of fungicides like Epoxiconazole are typically based on internationally recognized guidelines, such as those from the OECD (Organisation for Economic Co-operation and Development) or the EPA (Environmental Protection Agency). Below are generalized methodologies for key experiments.

3.1. Melting Point Determination (OECD Guideline 102)

The melting point is determined using the capillary method. A small, finely powdered sample of Epoxiconazole is packed into a capillary tube. The tube is placed in a heated block or oil bath, and the temperature is slowly increased. The temperature range from the point at which the substance begins to melt to when it becomes completely liquid is recorded as the melting point.

3.2. Water Solubility (OECD Guideline 105)

The flask method is commonly employed to determine water solubility. An excess amount of Epoxiconazole is added to a known volume of water at a specific temperature and pH. The mixture is agitated until equilibrium is reached. The solution is then filtered to remove undissolved solid, and the concentration of Epoxiconazole in the aqueous phase is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).

3.3. Vapor Pressure (OECD Guideline 104)

For compounds with low vapor pressure like Epoxiconazole, the gas saturation method (or Knudsen effusion method) is often used. A stream of inert gas is passed over the substance at a known flow rate and temperature, allowing the gas to become saturated with the vapor of the substance. The amount of substance transported by the gas is measured, and from this, the vapor pressure can be calculated.

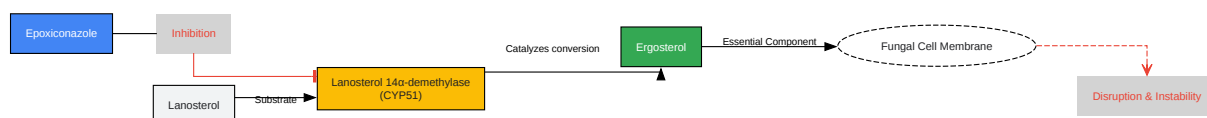
3.4. Octanol-Water Partition Coefficient (LogP) (OECD Guideline 107)

The shake-flask method is a standard procedure for determining the LogP value. A solution of Epoxiconazole is prepared in n-octanol, which is then mixed with an equal volume of water in a separatory funnel. The mixture is shaken vigorously to allow for partitioning of the solute between the two phases. After the phases have separated, the concentration of Epoxiconazole in both the n-octanol and water layers is measured, typically by HPLC or UV-Vis spectroscopy. The LogP is the logarithm of the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.

Mode of Action and Signaling Pathway

Epoxiconazole's fungicidal activity stems from its ability to inhibit the biosynthesis of ergosterol, an essential component of the fungal cell membrane.^[17] Specifically, it targets and inhibits the enzyme lanosterol 14 α -demethylase (CYP51), which is a crucial enzyme in the ergosterol biosynthesis pathway.^{[18][19]} The disruption of ergosterol production leads to the accumulation

of toxic sterol precursors and ultimately compromises the integrity and function of the fungal cell membrane, inhibiting fungal growth and proliferation.[9][20]

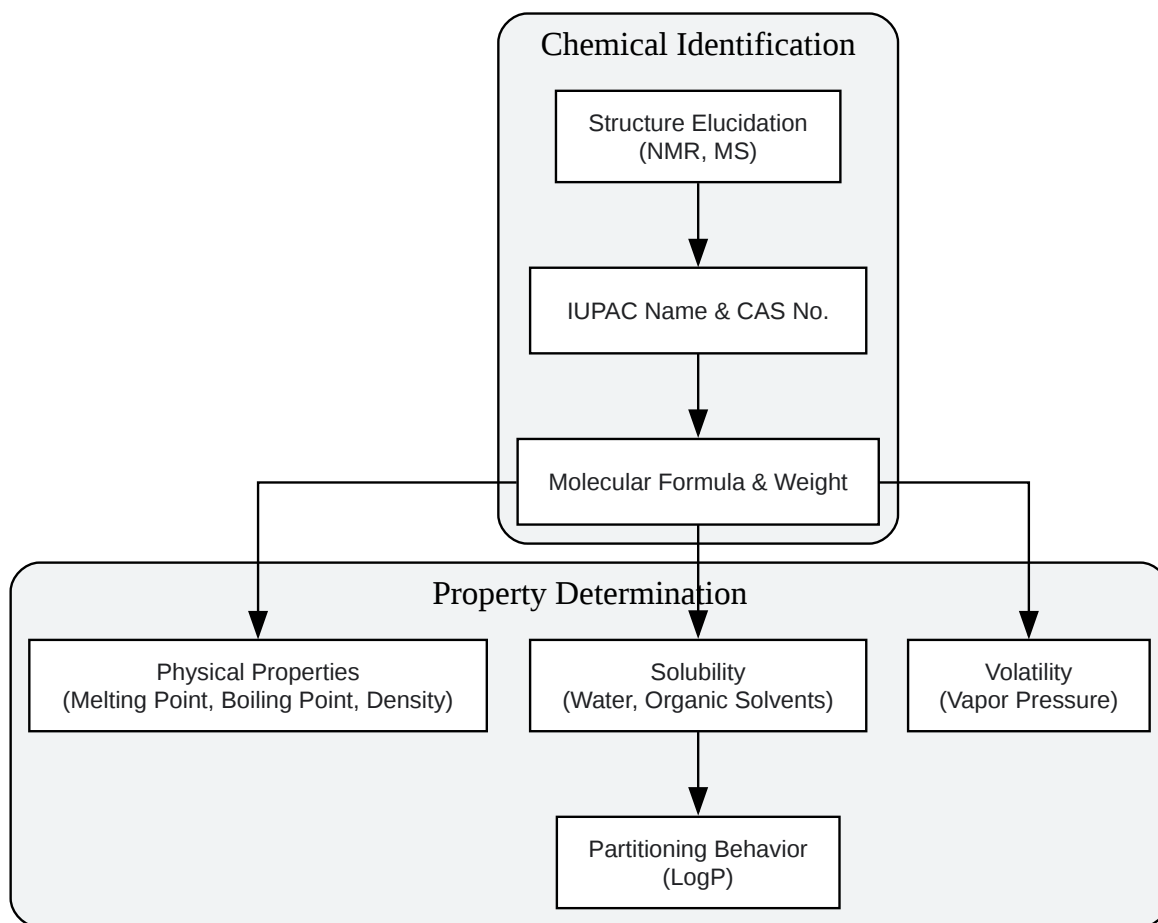


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Mode of action of Epoxiconazole.

Experimental and Logical Workflows

The determination of physicochemical properties follows a logical progression, where basic identification precedes more complex characterization.



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Logical workflow for physicochemical characterization.

A typical experimental workflow for determining a property like water solubility involves several key steps, from preparation to analysis.



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Experimental workflow for water solubility determination.

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